

Biotin-TAT (47-57) stability and storage conditions

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Compound of Interest

Compound Name: Biotin-TAT (47-57)

Cat. No.: B13927712

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Biotin-TAT(47-57) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of Biotin-TAT(47-57).

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized Biotin-TAT(47-57) peptide?

A1: For long-term storage, lyophilized Biotin-TAT(47-57) should be stored at -20°C or -80°C in a tightly sealed container, protected from light and moisture.^{[1][2]} For short-term storage of a few days to weeks, it can be kept at 4°C.^[3] It is crucial to minimize exposure to atmospheric moisture, so allow the vial to warm to room temperature in a desiccator before opening.

Q2: What is the recommended solvent for reconstituting Biotin-TAT(47-57)?

A2: Biotin-TAT(47-57) is soluble in water (H₂O) at a concentration of ≥ 50 mg/mL.^[4] It is also soluble in DMSO. For biological applications, sterile, nuclease-free water or a buffer appropriate for your experiment is recommended.

Q3: How should I store Biotin-TAT(47-57) in solution?

A3: Peptide solutions are significantly less stable than their lyophilized form. For optimal stability, stock solutions of Biotin-TAT(47-57) should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to

1 month.^[4] When stored at -20°C, ensure the solution is sealed to prevent moisture absorption and kept away from light.^[4]

Q4: Can I store the Biotin-TAT(47-57) solution at 4°C?

A4: Storing peptide solutions at 4°C is not recommended for extended periods as it can lead to degradation. If short-term storage at 4°C is necessary, it should not exceed a few days.

Q5: What are the main factors that can cause Biotin-TAT(47-57) to degrade?

A5: Several factors can contribute to the degradation of Biotin-TAT(47-57):

- **Moisture:** The presence of water can lead to hydrolysis of the peptide bonds.
- **Temperature:** Higher temperatures accelerate degradation reactions.
- **pH:** Extreme pH values can cause hydrolysis and other chemical modifications.
- **Oxidation:** The peptide sequence of TAT(47-57) (YGRKKRRQRRR) does not contain highly susceptible residues like Cysteine or Methionine, but oxidation can still occur over time.
- **Repeated Freeze-Thaw Cycles:** These cycles can physically damage the peptide structure.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of biological activity	Peptide degradation due to improper storage.	Ensure the peptide is stored as recommended in the FAQs. Use fresh aliquots for each experiment. Perform a stability test (see Experimental Protocols).
Contamination of the stock solution.	Use sterile techniques when preparing and handling solutions. Filter-sterilize the reconstituted peptide solution if necessary.	
Precipitation of the peptide upon reconstitution or in buffer	The solubility limit has been exceeded.	Try dissolving the peptide at a lower concentration. Gentle vortexing or sonication can aid dissolution.
The pH of the buffer is close to the isoelectric point of the peptide.	Adjust the pH of the buffer. For basic peptides like TAT(47-57), a slightly acidic pH may improve solubility.	
Inconsistent experimental results	Inaccurate peptide concentration due to improper handling of the lyophilized powder.	Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation on the powder.
Degradation of the peptide in the experimental buffer.	Assess the stability of the peptide in your specific experimental buffer and at the working temperature (see Experimental Protocols).	

Quantitative Data Summary

Parameter	Condition	Value/Recommendation	Reference
Storage (Lyophilized)	Long-term	-20°C to -80°C	[1][2]
Short-term	4°C (days to weeks)	[3]	
Storage (In Solution)	-80°C	Up to 6 months	[4]
-20°C	Up to 1 month	[4]	
Solubility	Water (H ₂ O)	≥ 50 mg/mL	[4]
DMSO	Soluble	[5]	

Experimental Protocols

Protocol 1: Assessment of Biotin-TAT(47-57) Solubility

Objective: To determine the solubility of Biotin-TAT(47-57) in a specific buffer.

Materials:

- Lyophilized Biotin-TAT(47-57)
- Buffer of interest (e.g., PBS, Tris-HCl)
- Microcentrifuge tubes
- Vortex mixer
- Spectrophotometer or HPLC system

Methodology:

- Weigh a precise amount of lyophilized Biotin-TAT(47-57).
- Add a small, measured volume of the buffer to the peptide.
- Vortex the solution gently for 2 minutes.

- Visually inspect for any undissolved particles.
- If the peptide has dissolved completely, repeat steps 2-4 with increasing amounts of peptide until precipitation is observed.
- To quantify the dissolved peptide, centrifuge the saturated solution to pellet any undissolved material and measure the absorbance of the supernatant at 280 nm (due to the Tyrosine residue) or analyze by HPLC.

Protocol 2: Assessment of Biotin-TAT(47-57) Stability in Solution

Objective: To evaluate the stability of Biotin-TAT(47-57) in a specific buffer over time at a given temperature.

Materials:

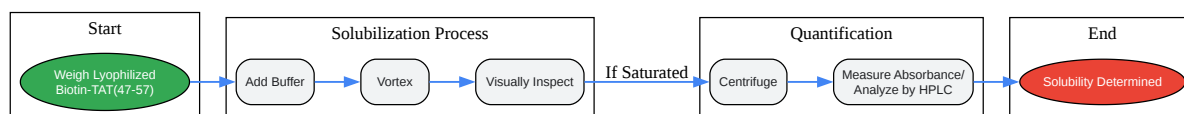
- Reconstituted Biotin-TAT(47-57) stock solution
- Buffer of interest
- Incubator or water bath set to the desired temperature
- HPLC system with a C18 column
- Mass spectrometer (optional)

Methodology:

- Prepare a solution of Biotin-TAT(47-57) in the buffer of interest at a known concentration.
- Aliquot the solution into multiple tubes.
- Take a "time zero" sample and analyze it immediately by reverse-phase HPLC (RP-HPLC).
- Incubate the remaining aliquots at the desired temperature (e.g., 4°C, 25°C, 37°C).

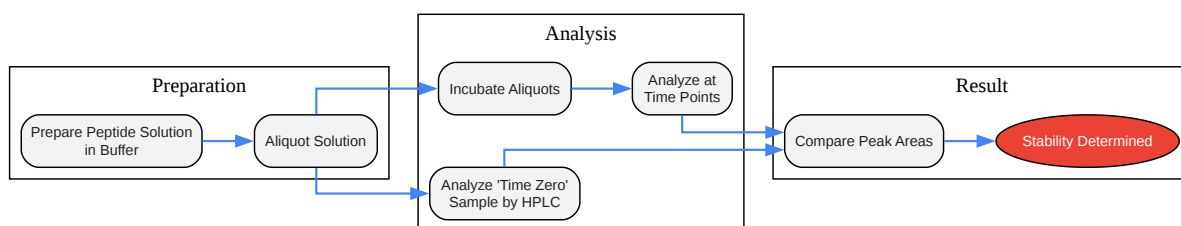
- At predetermined time points (e.g., 1, 3, 7, 14 days), remove an aliquot and analyze it by RP-HPLC.
- Compare the peak area of the intact Biotin-TAT(47-57) at each time point to the time-zero sample to determine the percentage of remaining peptide.
- (Optional) Use mass spectrometry to identify any degradation products.

Visualizations



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Caption: Workflow for assessing Biotin-TAT(47-57) solubility.



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Caption: Workflow for assessing Biotin-TAT(47-57) stability.

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